

"DL-Alanine-2-D1-N-fmoc" chemical properties

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Compound of Interest

Compound Name: *DL-Alanine-2-D1-N-fmoc*

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Technical Guide: DL-Alanine-2-D1-N-fmoc

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **DL-Alanine-2-D1-N-fmoc**, a deuterated, Fmoc-protected amino acid. This information is intended to support researchers in peptide synthesis, drug discovery, and metabolic studies.

Core Chemical Properties

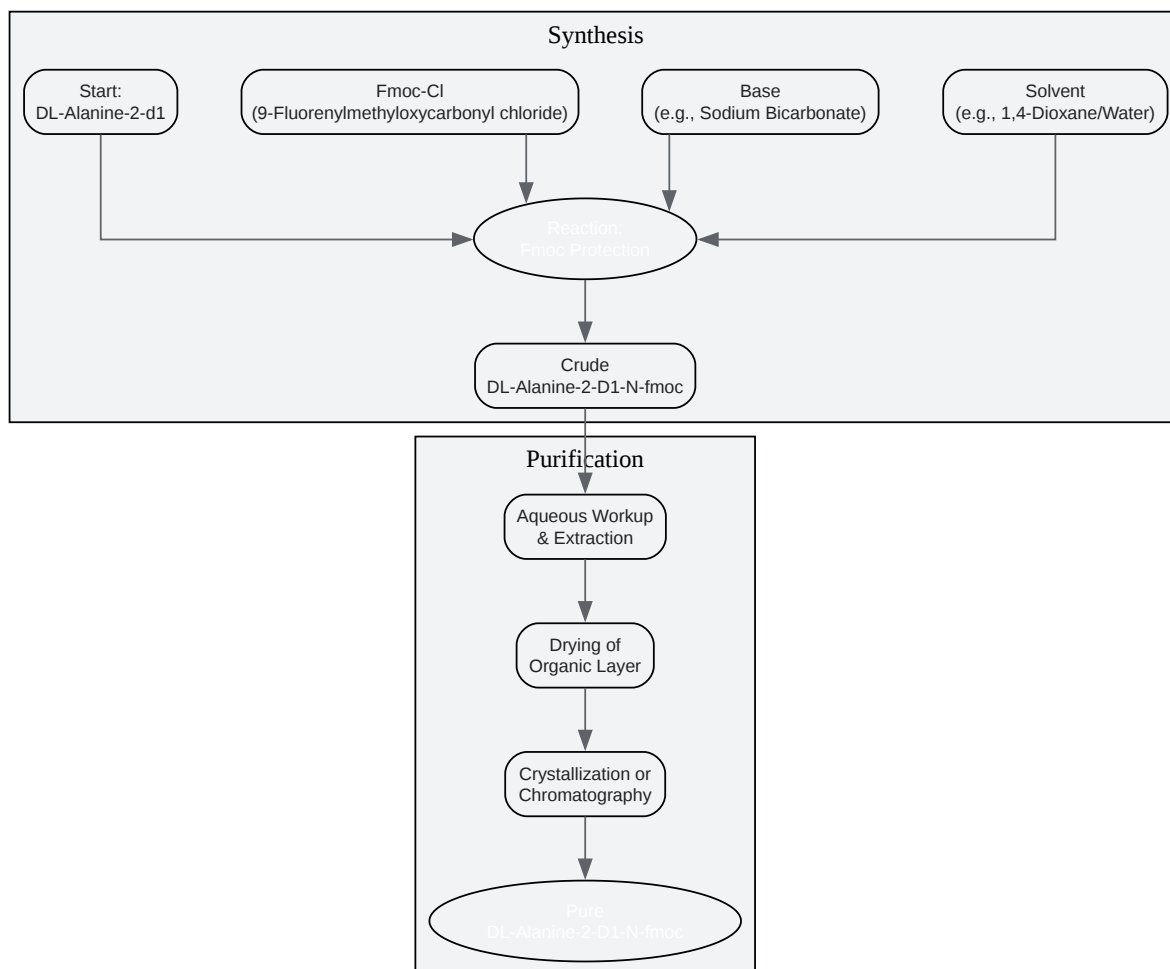
DL-Alanine-2-D1-N-fmoc is a stable isotope-labeled version of N- α -(9-Fluorenylmethoxycarbonyl)-DL-alanine. The incorporation of a deuterium atom at the alpha-carbon provides a valuable tool for tracer studies and as an internal standard in mass spectrometry-based applications.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₆ DNO ₄	[1]
Molecular Weight	312.34 g/mol	[2]
Appearance	White to off-white solid	[2][3]
Isotopic Purity	Typically ≥98 atom % D	[2]
Melting Point	No specific data available for the deuterated form. The non-deuterated Fmoc-DL-alanine has a melting point of approximately 289 °C (decomposes).[4]	
Solubility	Soluble in many organic solvents such as Dimethylformamide (DMF), Dichloromethane (DCM), and acetonitrile. Most Fmoc-protected amino acids are highly soluble (>0.9 M) in green solvents like PolarClean. [5] The non-deuterated DL-Alanine is soluble in water.[4]	
Storage	Store at room temperature in a dry, well-ventilated place.[6] For long-term storage of solutions, -20°C to -80°C is recommended.[7]	

Synthesis and Purification

While a specific protocol for the synthesis of **DL-Alanine-2-D1-N-fmoc** is not readily available in the literature, a general and plausible pathway can be outlined based on established methods for the synthesis of deuterated amino acids and Fmoc protection.

Experimental Workflow: Synthesis and Purification



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Caption: General workflow for the synthesis and purification of **DL-Alanine-2-D1-N-fmoc**.

Detailed Methodology

Synthesis of **DL-Alanine-2-D1-N-fmoc** (General Protocol):

A common method for the N-protection of amino acids is the Schotten-Baumann reaction.

- **Dissolution:** Dissolve DL-Alanine-2-d1 in an aqueous solution of a base, such as sodium bicarbonate or sodium carbonate, in a suitable solvent mixture like 1,4-dioxane and water.
- **Addition of Fmoc-Cl:** Slowly add a solution of 9-fluorenylmethyloxycarbonyl chloride (Fmoc-Cl) in an organic solvent (e.g., 1,4-dioxane) to the amino acid solution while stirring vigorously at a controlled temperature (typically 0-5 °C).
- **Reaction:** Allow the reaction to proceed for several hours at room temperature, monitoring the progress by a suitable technique like thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, acidify the mixture with a dilute acid (e.g., HCl) to a pH of approximately 2.
- **Extraction:** Extract the product into an organic solvent such as ethyl acetate.
- **Washing:** Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure to obtain the crude product.

Purification:

The crude product can be purified by one of the following methods:

- **Crystallization:** Recrystallize the crude product from a suitable solvent system (e.g., ethyl acetate/hexanes).
- **Column Chromatography:** Purify the crude product using silica gel column chromatography with an appropriate eluent system.

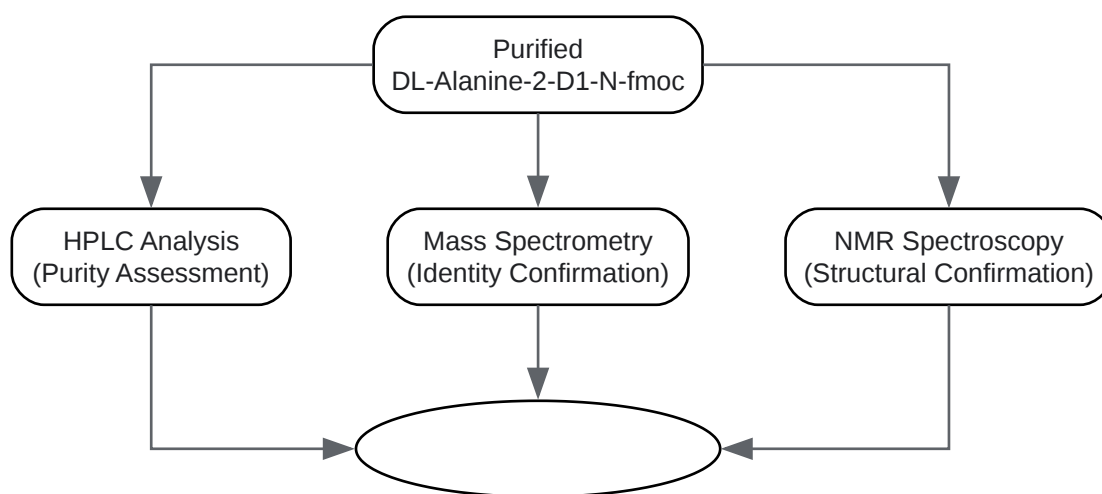
A general method for the purification of Fmoc-amino acids involves dissolving the compound in a solvent like toluene, heating to 50°C, stirring, cooling, and then filtering to collect the purified

product.

Analytical Characterization

The identity and purity of **DL-Alanine-2-D1-N-fmoc** are typically confirmed using a combination of analytical techniques.

Analytical Workflow



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Caption: Standard analytical workflow for the characterization of **DL-Alanine-2-D1-N-fmoc**.

Methodologies

High-Performance Liquid Chromatography (HPLC):

Reversed-phase HPLC is a standard method for assessing the purity of Fmoc-amino acids.

- Column: A C18 column is typically used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., 0.1% trifluoroacetic acid in water) and an organic solvent (e.g., acetonitrile) is common.
- Detection: UV detection at a wavelength of 220 nm or 254 nm is suitable for the Fmoc group.

[8]

Mass Spectrometry (MS):

Mass spectrometry is used to confirm the molecular weight of the compound. Electrospray ionization (ESI) is a common ionization technique. The deuterated compound will show a mass shift of +1 compared to the non-deuterated analog.^[9]^[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

¹H and ¹³C NMR spectroscopy are used to confirm the chemical structure. In the ¹H NMR spectrum of **DL-Alanine-2-D1-N-fmoc**, the signal corresponding to the alpha-proton will be absent or significantly reduced in intensity compared to the non-deuterated compound. For the non-deuterated DL-Alanine, the alpha-proton appears around 3.78 ppm.^[11]

Safety and Handling

While a specific safety data sheet for **DL-Alanine-2-D1-N-fmoc** is not available, the handling precautions should be similar to those for other Fmoc-protected amino acids.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.^[12]^[13]
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.^[6]^[13]
- Storage: Store in a tightly closed container in a cool, dry place away from strong oxidizing agents.^[6]
- Disposal: Dispose of in accordance with local, state, and federal regulations.^[6]

This technical guide provides a summary of the available information on **DL-Alanine-2-D1-N-fmoc**. For specific applications, it is recommended to consult the relevant scientific literature and safety data sheets for similar compounds.

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